

Technical Guide: Physicochemical Properties of 1-Butyl-2-methylbenzene

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Compound of Interest

Compound Name: 1-butyl-2-methylbenzene

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Boiling and Melting Point of **1-Butyl-2-methylbenzene** (o-Butyltoluene)

This technical guide provides a detailed overview of the boiling and melting points of **1-butyl-2-methylbenzene**. Due to the limited availability of specific experimental data for the isolated **1-butyl-2-methylbenzene** isomer, this document includes data for a mixture of butyltoluene isomers and related compounds to provide a comprehensive physicochemical context. Additionally, standardized experimental protocols for determining these thermal properties are outlined.

Data Presentation: Thermal Properties of Butyltoluene Isomers

The following table summarizes the available boiling and melting point data for butyltoluene and its isomers. The data for "Butyltoluene (mixed isomers)" provides a likely range for **1-butyl-2-methylbenzene**.

Compound	CAS Number	Boiling Point (°C)	Melting / Freezing Point (°C)
Butyltoluene (mixed isomers)	27458-20-4	189–192	-62
1-tert-Butyl-2-methylbenzene	1074-92-6	~200	-50.32
4-tert-Butyltoluene	98-51-1	Not Specified	-52

Note: The boiling and freezing points for "Butyltoluene (mixed isomers)" are sourced from the CAMEO Chemicals database and represent a valuable reference for the expected properties of **1-butyl-2-methylbenzene**.^[1] Data for other isomers are provided for comparative purposes.^[2] ^[3]

Experimental Protocols

The determination of boiling and melting points is fundamental to the characterization of a chemical substance. The following are detailed methodologies for these key experiments.

1. Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state at atmospheric pressure. For pure crystalline compounds, this occurs over a narrow temperature range.

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or similar digital device)
 - Capillary tubes (sealed at one end)
 - Thermometer (calibrated)
 - Sample of the substance
- Procedure:

- Sample Preparation: A small amount of the finely powdered, dry sample is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. Within 15-20°C of the anticipated melting point, the heating rate is reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal liquefies is recorded as the end of the melting range. For a pure substance, this range should be narrow (typically <1°C).

2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus:
 - Small test tube or fusion tube
 - Capillary tube (sealed at one end)
 - Thermometer (calibrated)
 - Heating bath (e.g., oil bath) or a Thiele tube
 - Beaker and heating source (if using an oil bath)
- Procedure (Micro Method):
 - Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into a small test tube.

- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and suspended in a heating bath or a Thiele tube.
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Observation: Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Recording the Boiling Point: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the external pressure equals the vapor pressure of the liquid.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the boiling and melting points of a chemical compound like **1-butyl-2-methylbenzene**.

Phase 1: Sample Preparation & Purity Analysis

Synthesis or Procurement of
1-Butyl-2-methylbenzene

Purification
(e.g., Distillation, Chromatography)

Purity Analysis
(GC-MS, NMR)

Phase 2: Physical Property Determination

Melting Point Determination
(Capillary Method)

Boiling Point Determination
(Micro Method / Thiele Tube)

Phase 3: Data Verification & Reporting

Record Experimental Values
(Temperature Range)

Comparison with
Literature/Database Values

Final Report Generation

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Caption: Workflow for determining the physical properties of **1-butyl-2-methylbenzene**.

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References

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